

Triethylammonium Bicarbonate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Triethylammonium bicarbonate

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This in-depth technical guide provides a detailed overview of the structure, synthesis, and key properties of **triethylammonium bicarbonate** (TEAB). This volatile buffer is a critical reagent in various biochemical and pharmaceutical applications, particularly in the purification of nucleic acids and other biomolecules. This document offers comprehensive experimental protocols and quantitative data to support its use in research and development.

Structure and Properties

Triethylammonium bicarbonate is an ionic compound with the chemical formula $C_7H_{17}NO_3$. [1] It is formed from the reaction of the weak base triethylamine (TEA) with carbonic acid. In solution, it exists as the triethylammonium cation ($[CH_3CH_2)_3NH]^+$) and the bicarbonate anion (HCO_3^-). The IUPAC name for this compound is carbonic acid;N,N-diethylethanamine or alternatively, hydrogen carbonate;triethylazanium.[1]

The key characteristic of TEAB is its volatility, which allows for its easy removal from samples by lyophilization, making it an ideal buffer for applications where sample recovery is crucial, such as mass spectrometry.[2][3] It is commonly used as a 1.0 M aqueous solution with a pH of approximately 8.5.[2]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **triethylammonium bicarbonate**:

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₇ NO ₃	[1]
Molecular Weight	163.21 g/mol	[1]
Appearance	Colorless liquid (in aqueous solution)	[1]
pH of 1.0 M solution	8.4 - 8.6 (at 25 °C)	
Density of 1.0 M solution	1.018 g/mL (at 20 °C)	
Refractive Index (n _{20/D}) of 1.0 M solution	1.355	
Storage Temperature	2-8°C	

Synthesis of Triethylammonium Bicarbonate

Triethylammonium bicarbonate is synthesized by the reaction of triethylamine with carbon dioxide in an aqueous solution. Two primary methods are employed for its preparation: the traditional atmospheric pressure bubbling method and an improved pressurized synthesis.

Traditional Synthesis: Atmospheric Pressure CO₂ Bubbling

This method involves bubbling carbon dioxide gas through an aqueous solution of triethylamine. While straightforward, this method can be time-consuming and may result in lower yields due to the slow dissolution of CO₂ at atmospheric pressure.

- **Preparation:** In a suitable flask, prepare a 1 M aqueous solution of triethylamine. For example, to make a 1 L solution, add 139 mL of triethylamine to 861 mL of cold deionized water. The solution should be kept in an ice bath to minimize the evaporation of triethylamine.

- Carbon Dioxide Introduction: Bubble carbon dioxide gas from a cylinder or generated from dry ice through the triethylamine solution.[4] A gas dispersion tube can be used to create fine bubbles and enhance dissolution.
- pH Monitoring: Continuously monitor the pH of the solution. The introduction of CO₂ is continued until the pH of the solution reaches approximately 8.5.[4] This process can take 3-4 hours.[4]
- Storage: Once the desired pH is reached, the resulting **triethylammonium bicarbonate** solution should be stored in a tightly sealed container at 2-8°C.

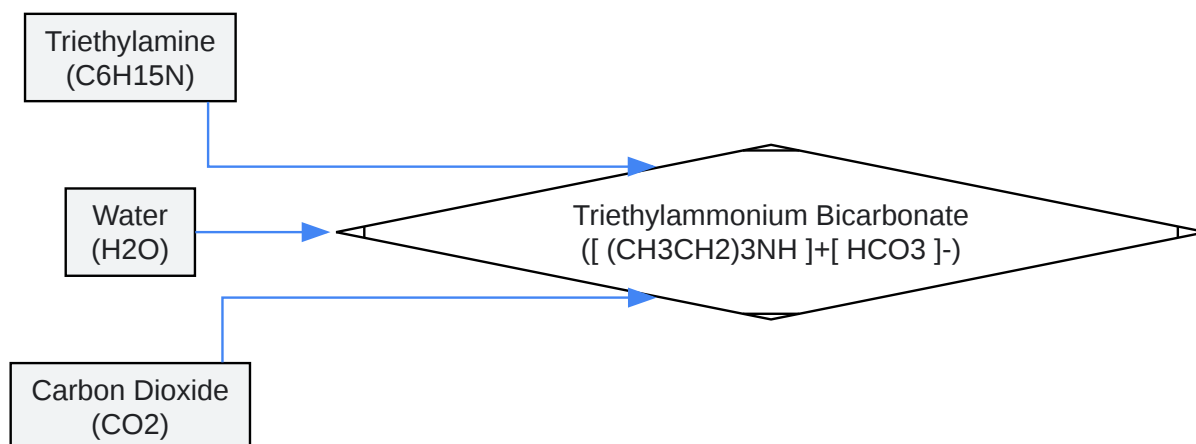
Improved Synthesis: Pressurized Carbonation

A more efficient method for synthesizing TEAB involves the use of a pressurized reactor. This approach significantly reduces the reaction time and improves the yield by increasing the concentration of dissolved carbon dioxide.

- Reactor Setup: In a 3 L glass pressure reactor, combine 556 mL of triethylamine and 1480 mL of deionized water. Add a large magnetic stir bar.
- Cooling and Flushing: Seal the reactor and place it in an ice-water bath. Begin vigorous stirring (>1000 rpm). Briefly flush the headspace of the reactor with carbon dioxide gas.
- Pressurization: Seal the reactor and charge it with carbon dioxide to a pressure of 20–25 psi. [5][6][7]
- Reaction: Continue stirring for 45–60 minutes.[5][6] The reaction is complete when the gas flow into the reactor slows significantly.
- Completion and Storage: Vent the excess pressure from the reactor. The final solution will be approximately 2 M TEAB with a pH of 7.6 ± 0.2 . [5][6] Store the solution in a tightly sealed container at 2-8°C.

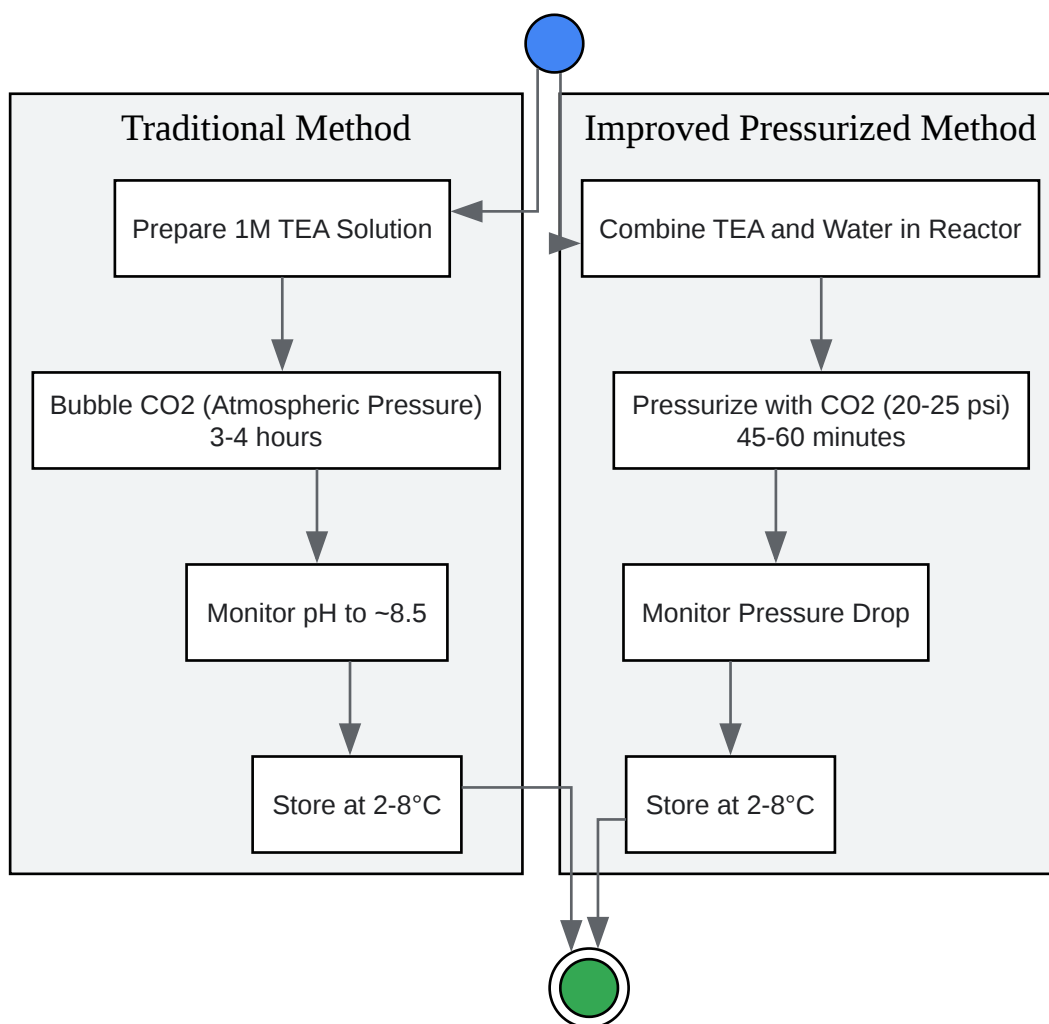
Visualizing the Synthesis and Logical Relationships

The following diagrams illustrate the chemical synthesis of **triethylammonium bicarbonate** and a comparison of the traditional and improved synthesis workflows.



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Caption: Chemical synthesis of **triethylammonium bicarbonate**.



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Caption: Comparison of synthesis workflows.

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